

# In-Depth Technical Guide: AZD-PEG2-Acid (CAS 1807518-70-2)

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## Compound of Interest

Compound Name: *Azd-peg2-acid*

Cat. No.: *B12279242*

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## Abstract

**AZD-PEG2-Acid**, with the CAS number 1807518-70-2, is a heterobifunctional linker molecule integral to the field of bioconjugation and drug development. This technical guide provides a comprehensive overview of its chemical properties, mechanism of action in conjugation chemistries, and its applications, particularly in the construction of antibody-drug conjugates (ADCs) and other targeted therapeutic systems. The document outlines the synthetic pathways involving its azide and carboxylic acid functionalities and presents available data in a structured format for clarity. Experimental workflows and logical relationships are visualized to facilitate a deeper understanding of its utility in creating advanced therapeutic and diagnostic agents.

## Introduction

**AZD-PEG2-Acid** is a polyethylene glycol (PEG) derivative that serves as a molecular bridge, connecting two different molecules with high specificity and efficiency. It is characterized by the presence of two distinct reactive moieties at its termini: an azide ( $-N_3$ ) group and a carboxylic acid ( $-COOH$ ) group. This dual functionality allows for orthogonal conjugation strategies, where each end of the linker can be reacted independently under different chemical conditions. The short PEG spacer, consisting of two ethylene glycol units, enhances the solubility and bioavailability of the resulting conjugate while providing spatial separation between the conjugated molecules. These properties make **AZD-PEG2-Acid** a valuable tool in the design of complex biomolecules with tailored pharmacokinetic and pharmacodynamic profiles.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **AZD-PEG2-Acid** is presented in the table below. This information is crucial for its handling, storage, and use in experimental settings.

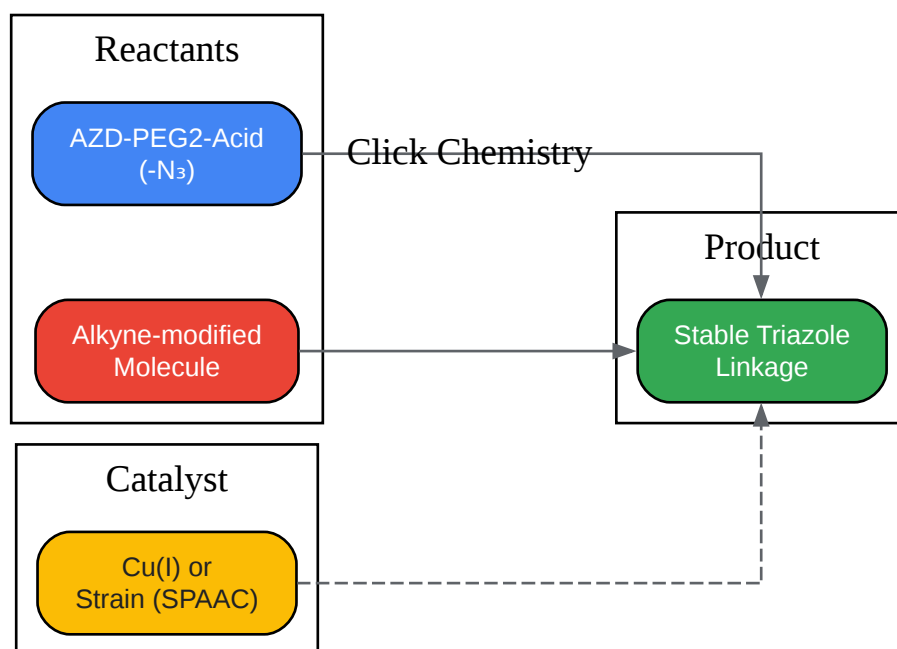
Property	Value
CAS Number	1807518-70-2
Molecular Formula	C <sub>20</sub> H <sub>26</sub> N <sub>2</sub> O <sub>7</sub>
Molecular Weight	406.43 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO, DMF, and other organic solvents
Storage	Recommended storage at -20°C

## Mechanism of Action in Bioconjugation

The utility of **AZD-PEG2-Acid** lies in its ability to participate in two distinct and highly specific chemical reactions, enabling the sequential and controlled linkage of different molecular entities.

### Azide Group Reactivity: Click Chemistry

The azide moiety is primarily utilized in "click chemistry," a class of reactions known for their high yield, specificity, and biocompatibility. The most common of these is the Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC). In this reaction, the azide group of **AZD-PEG2-Acid** reacts with a terminal alkyne on a target molecule to form a stable triazole linkage. A strain-promoted azide-alkyne cycloaddition (SPAAC) is an alternative that proceeds without a cytotoxic copper catalyst, making it suitable for reactions in living systems. This bioorthogonal reaction is widely used for labeling biomolecules and attaching drug payloads.

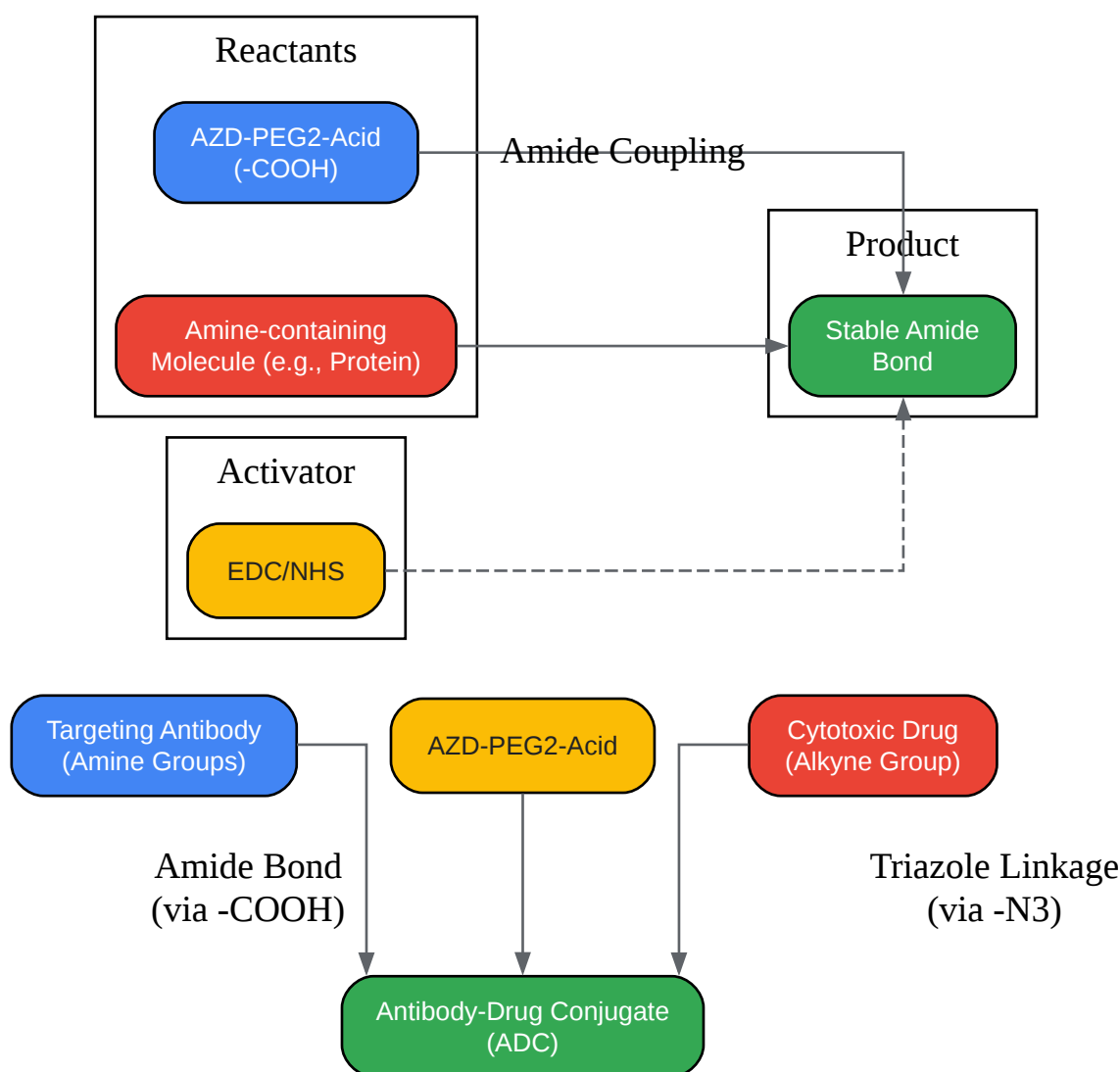


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**Figure 1:** Azide-Alkyne Click Chemistry Pathway.

## Carboxylic Acid Group Reactivity: Amide Bond Formation

The terminal carboxylic acid can be activated to react with primary amines, such as the lysine residues on proteins or antibodies, to form a stable amide bond. This reaction is typically mediated by carbodiimide coupling agents like 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) in the presence of N-hydroxysuccinimide (NHS) or Hydroxybenzotriazole (HOBt) to enhance efficiency and reduce side reactions.



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